

# Safe Disposal of 3-(Bromomethyl)benzonitrile: A Procedural Guide

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## Compound of Interest

Compound Name: 3-(Bromomethyl)benzonitrile

Cat. No.: B105621

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For Immediate Reference: In Case of Accidental Release or Spill

Vacuum or sweep up the material and place it into a suitable, labeled disposal container.<sup>[1]</sup> Clean up spills immediately, using appropriate personal protective equipment. Avoid generating dust.<sup>[1]</sup> Ensure the area is well-ventilated. Do not allow the substance to enter drains.<sup>[2]</sup>

## Key Safety and Handling Information

Proper disposal of **3-(Bromomethyl)benzonitrile** is critical for laboratory safety and environmental protection. This compound is classified as a hazardous substance, causing severe skin burns and eye damage. It is also harmful if swallowed, inhaled, or in contact with skin. Adherence to strict disposal protocols is mandatory.

## Physical and Chemical Properties

A summary of the key quantitative data for **3-(Bromomethyl)benzonitrile** is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>6</sub> BrN	
Molecular Weight	196.05 g/mol	
Appearance	White to almost white powder or crystalline solid	
Melting Point	93.0 to 96.0 °C	
Boiling Point	130 °C / 4 mmHg	
Incompatibilities	Oxidizing agents, bases, alcohols, amines, steel, moisture	<a href="#">[1]</a> <a href="#">[2]</a>

## Disposal Protocol

The recommended procedure for the disposal of **3-(Bromomethyl)benzonitrile** is to treat it as hazardous waste. All chemical waste must be disposed of in accordance with local, state, and federal regulations. The primary method of disposal is through an approved waste disposal plant.[\[2\]](#)

### Materials Required:

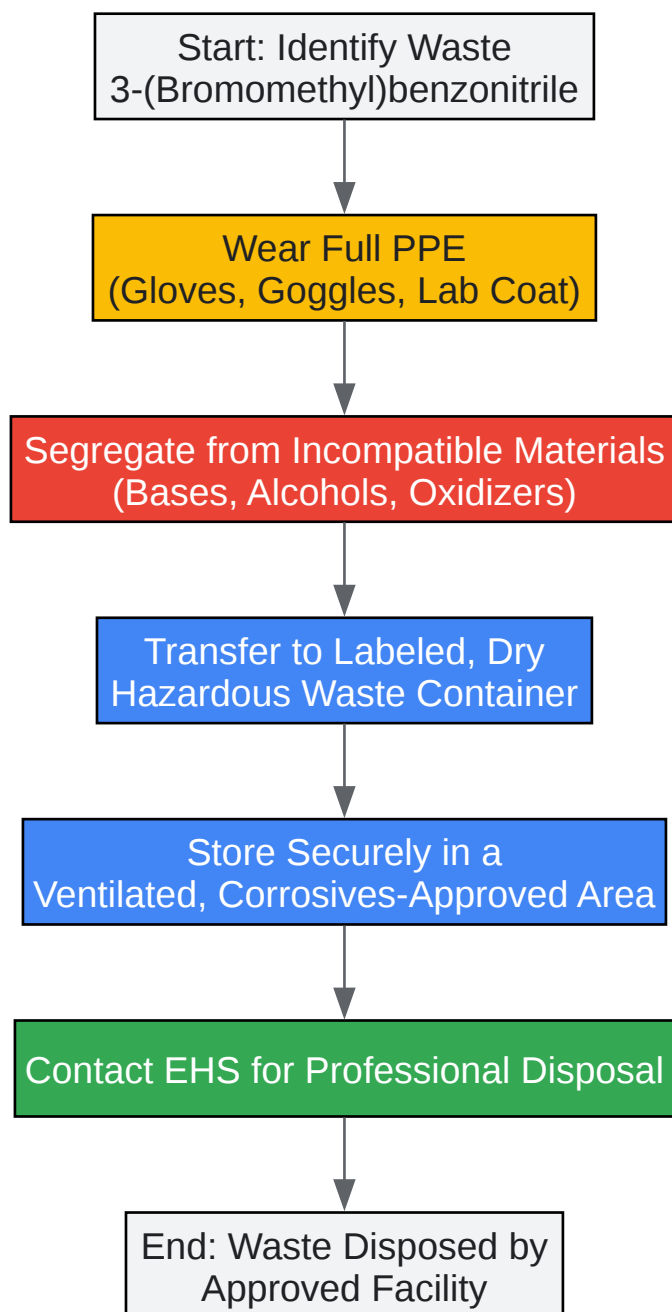
- Appropriate Personal Protective Equipment (PPE):
  - Chemical-resistant gloves
  - Safety goggles and face shield
  - Lab coat
  - Respiratory protection if ventilation is inadequate
- Labeled, sealable, and compatible hazardous waste container
- Tools for solid waste transfer (e.g., scoop, shovel)

### Step-by-Step Disposal Procedure:

- **Wear Appropriate PPE:** Before handling the chemical, ensure all required personal protective equipment is worn to prevent skin and eye contact.
- **Segregate the Waste:** Do not mix **3-(Bromomethyl)benzonitrile** with other waste streams, especially incompatible materials such as bases or oxidizing agents.
- **Containerize the Waste:** Carefully transfer the **3-(Bromomethyl)benzonitrile** waste into a designated hazardous waste container. Ensure the container is dry, as the substance is moisture-sensitive.<sup>[1]</sup>
- **Label the Container:** Clearly label the waste container with the chemical name, "Hazardous Waste," and any other information required by your institution's environmental health and safety (EHS) department.
- **Store Pending Disposal:** Store the sealed container in a designated, secure, and well-ventilated area, away from incompatible materials.<sup>[2]</sup> The storage area should be a corrosives-approved area.<sup>[2]</sup>
- **Arrange for Professional Disposal:** Contact your institution's EHS department or a licensed hazardous waste disposal company to arrange for pickup and proper disposal.
- **Decontaminate:** Thoroughly decontaminate any tools or surfaces that came into contact with the chemical using appropriate cleaning agents. Dispose of any contaminated cleaning materials as hazardous waste.
- **Handle Empty Containers:** Uncleaned, empty containers should be handled in the same manner as the product itself.

## Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **3-(Bromomethyl)benzonitrile**.



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## References

- 1. 3-(Bromomethyl)benzonitrile(28188-41-2)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 2. fishersci.com [fishersci.com]
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